

# An In-depth Technical Guide to 4-Isobutylphenol: IUPAC Nomenclature and Structure Elucidation

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Isobutylphenol

Cat. No.: B1593399

[Get Quote](#)

This guide provides a comprehensive technical overview of **4-isobutylphenol**, a significant chemical intermediate in various industries. Tailored for researchers, scientists, and professionals in drug development, this document delves into the precise identification of this compound through its IUPAC name and detailed structural elucidation using modern spectroscopic techniques. We will explore the causality behind experimental choices and provide self-validating protocols to ensure scientific integrity.

## Nomenclature and Structural Fundamentals

### 1.1 IUPAC Name and Synonyms

The systematic name for **4-isobutylphenol**, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is 4-(2-methylpropyl)phenol<sup>[1][2][3][4][5]</sup>. This name precisely describes the molecular structure: a phenol ring substituted at the fourth carbon (para position) with a 2-methylpropyl group, commonly known as an isobutyl group.

In literature and commercial contexts, it is frequently referred to by several synonyms, including:

- p-Isobutylphenol<sup>[1][3][5]</sup>
- Phenol, 4-(2-methylpropyl)-<sup>[1][3][5]</sup>

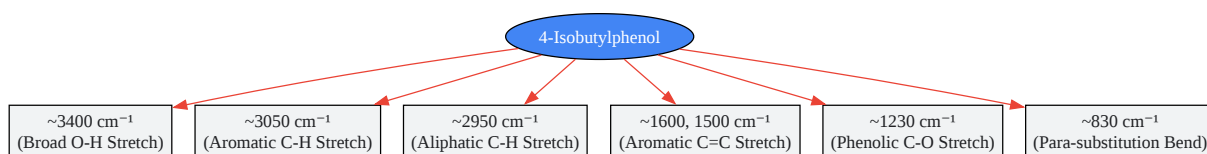
- 4-Isobutyl-phenol[1]

## 1.2 Chemical Structure and Key Identifiers

The structural representation and key chemical identifiers for **4-isobutylphenol** are summarized in the table below, providing a foundational reference for its molecular identity.

Identifier	Value
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O[1][2][3][5]
Molecular Weight	150.22 g/mol [1]
CAS Number	4167-74-2[1][3][5]
SMILES	CC(C)Cc1ccc(O)cc1
InChI	InChI=1S/C10H14O/c1-8(2)7-9-3-5-10(11)6-4-9/h3-6,8,11H,7H2,1-2H3[2][5]
InChIKey	GDEHXPCZWFXRKC-UHFFFAOYSA-N[2][5]

Below is a visual representation of the chemical structure of 4-(2-methylpropyl)phenol.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenol, 4-(2-methylpropyl)- | C<sub>10</sub>H<sub>14</sub>O | CID 123212 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Isobutylphenol | C<sub>10</sub>H<sub>14</sub>O | MD Topology | NMR | X-Ray [atb.uq.edu.au]
- 3. Page loading... [guidechem.com]
- 4. 4-(2-methylpropyl)phenol [stenutz.eu]
- 5. Phenol, 4-(2-methylpropyl)- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Isobutylphenol: IUPAC Nomenclature and Structure Elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593399#4-isobutylphenol-iupac-name-and-structure-elucidation]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)